

Dissolving GSK2110183 Analog 1 Hydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *GSK2110183 analog 1 hydrochloride*

Cat. No.: *B605217*

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For researchers, scientists, and drug development professionals, the accurate and effective dissolution of small molecule inhibitors is a critical first step in ensuring the reliability and reproducibility of experimental results. This document provides detailed application notes and protocols for the dissolution of **GSK2110183 analog 1 hydrochloride**, a structural analog of the potent pan-Akt kinase inhibitor Afuresertib (GSK2110183). These guidelines will cover both in vitro and in vivo applications, offering clear, step-by-step instructions and quantitative data to facilitate experimental design and execution.

Compound Information at a Glance

Parameter	Value	Source
Molecular Weight	481.77 g/mol	[1]
Appearance	Solid, white to off-white	[1]
Storage (Powder)	4°C, sealed, away from moisture. For long-term storage (months to years), -20°C is recommended.	[1][2]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month. Solutions should be sealed and protected from moisture.	[1]

In Vitro Dissolution Protocols

For cell-based assays and other in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution of **GSK2110183 analog 1 hydrochloride**. Due to the hygroscopic nature of DMSO, which can affect solubility, it is crucial to use a fresh, unopened vial.[1][3]

Stock Solution Preparation (DMSO)

Concentration	1 mg Mass	5 mg Mass	10 mg Mass
1 mM	2.0757 mL	10.3784 mL	20.7568 mL
5 mM	0.4151 mL	2.0757 mL	4.1514 mL
10 mM	0.2076 mL	1.0378 mL	2.0757 mL

Protocol:

- Weigh the desired amount of **GSK2110183 analog 1 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the calculated volume of fresh, high-purity DMSO to achieve the desired stock concentration.

- To aid dissolution, vortex the solution and, if necessary, use an ultrasonic bath.[1][3]
- Once a clear solution is obtained, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to compound degradation.[1]
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[1]

Aqueous Solution Preparation

GSK2110183 analog 1 hydrochloride also shows solubility in water.

Protocol:

- Dissolve the compound in water to a concentration of up to 25 mg/mL.[1]
- Use of an ultrasonic bath is recommended to aid dissolution.[1]
- For cell culture experiments, it is essential to sterilize the aqueous working solution by passing it through a 0.22 µm filter before use.[1]

In Vivo Dissolution Protocols

For animal studies, the preparation of a well-tolerated and stable formulation is paramount. It is recommended to first prepare a concentrated stock solution in DMSO and then dilute it with a series of co-solvents. Working solutions for in vivo experiments should be prepared fresh on the day of use.[1] If precipitation occurs during preparation, gentle heating and/or sonication can be used to facilitate dissolution.[1][4]

Recommended Formulations for In Vivo Administration

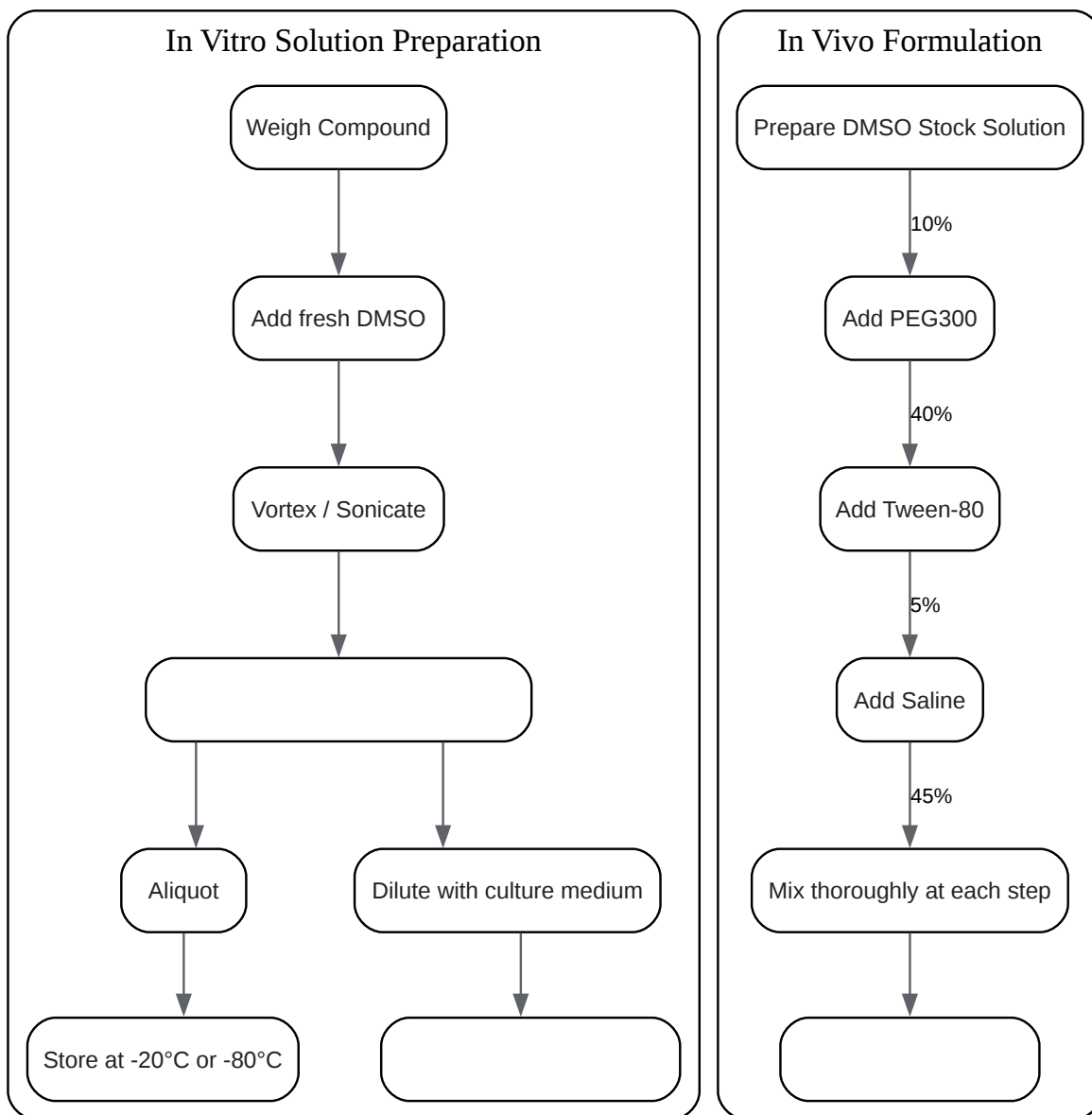
Protocol	Solvent Composition	Final Concentration
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.19 mM)
2	10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (5.19 mM)
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.19 mM)
4	10% DMSO, 90% Saline	≥ 2.5 mg/mL (5.19 mM)

Detailed Protocol (Example using Protocol 1):

This protocol provides a step-by-step guide for preparing a 1 mL working solution.

- Begin with a clear stock solution of **GSK2110183 analog 1 hydrochloride** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 to the DMSO solution and mix thoroughly until a homogenous solution is formed.
- Add 50 µL of Tween-80 and mix again.
- Finally, add 450 µL of saline to bring the total volume to 1 mL and mix until the solution is clear.

Experimental Workflow for Solution Preparation

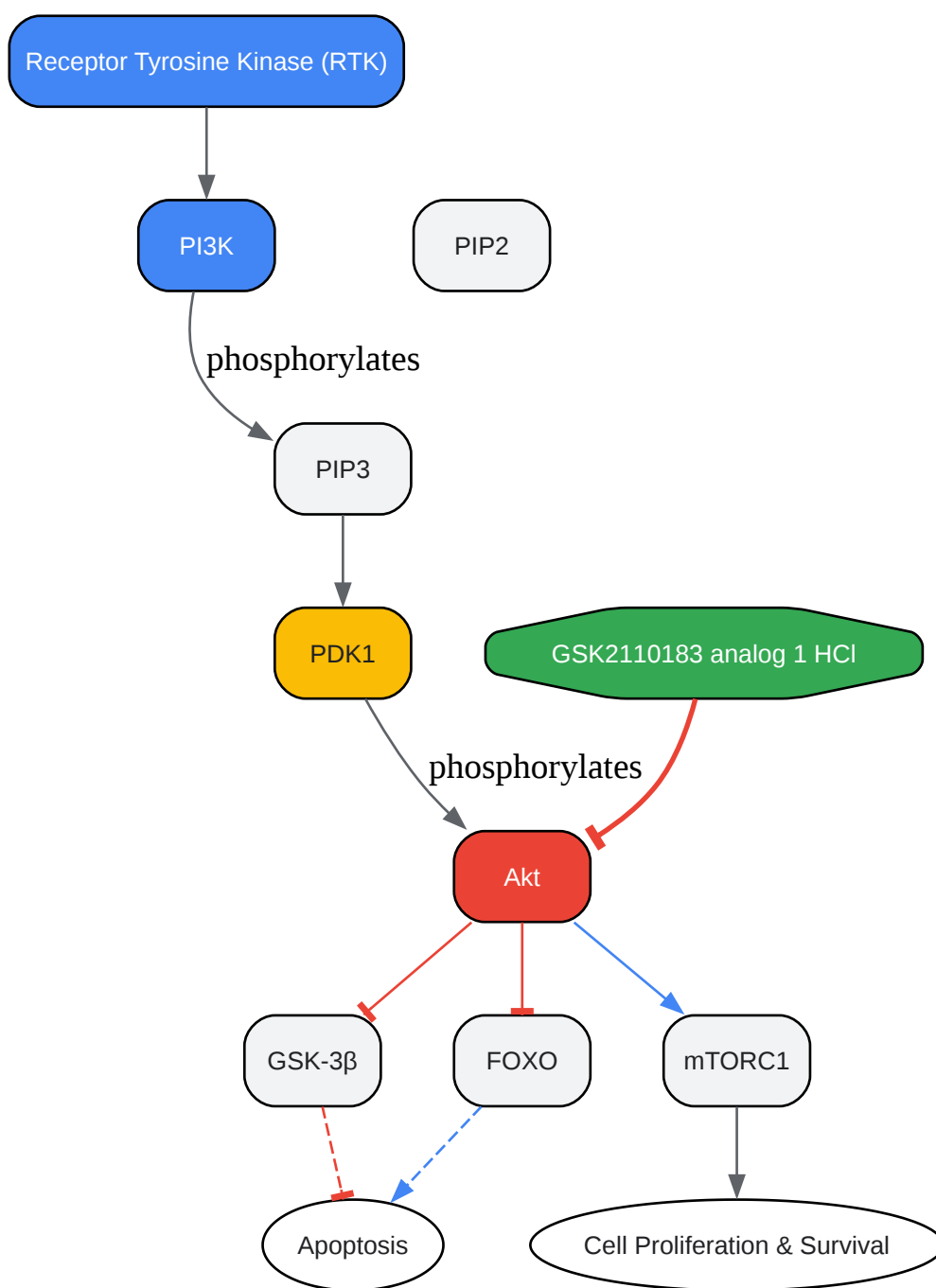


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Caption: Workflow for preparing solutions of **GSK2110183 analog 1 hydrochloride**.

Mechanism of Action: Inhibition of the PI3K/Akt Signaling Pathway

GSK2110183 and its analogs are potent, ATP-competitive inhibitors of Akt kinases (Akt1, Akt2, and Akt3).[3][5] The PI3K/Akt pathway is a critical signaling cascade that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is a common feature in many types of cancer, making it an important target for drug development. By inhibiting Akt, **GSK2110183 analog 1 hydrochloride** can block downstream signaling, leading to the induction of apoptosis and inhibition of tumor cell proliferation.[2]



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Caption: The PI3K/Akt signaling pathway and the inhibitory action of GSK2110183 analog 1 HCl.

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